Application Note: Purity Assessment of (+)-Sodium Malate Using Capillary Electrophoresis

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Compound of Interest

Compound Name:	*Sodium malate, (+)-*
CAS No.:	*51209-20-2*
Cat. No.:	*B1253541*

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Introduction

(+)-Sodium malate, the sodium salt of L-malic acid, is a key intermediate and active pharmaceutical ingredient (API) in the pharmaceutical industry. Its stereospecific nature necessitates rigorous purity control to ensure safety and efficacy. This application note describes a validated capillary electrophoresis (CE) method for the rapid and accurate assessment of the chemical and enantiomeric purity of (+)-Sodium malate. Capillary Zone Electrophoresis (CZE) offers high separation efficiency, minimal sample and reagent consumption, and is a powerful alternative to traditional chromatographic techniques for this application.[1][2] This method is particularly adept at resolving the D-(-)-malate enantiomer from the main (+)-Sodium malate peak, a critical quality attribute.

Principle

Capillary electrophoresis separates ions based on their electrophoretic mobility in an electric field.[2] When a voltage is applied across a capillary filled with a background electrolyte (BGE), analytes migrate at different velocities depending on their charge-to-size ratio. For the enantiomeric separation of malate, a chiral selector is added to the BGE. The transient

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diastereomeric complexes formed between the chiral selector and the malate enantiomers exhibit different mobilities, enabling their separation.[3]

Instrumentation and Consumables

- Capillary Electrophoresis System with a UV detector
- Uncoated Fused-Silica Capillary (e.g., 50 µm i.d., 60 cm total length)
- Data Acquisition and Analysis Software
- pH Meter
- Analytical Balance
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)

Experimental Protocols

1. Reagent and Sample Preparation

- Background Electrolyte (BGE) for Achiral Purity: Prepare a 50 mM sodium tetraborate buffer. Dissolve the appropriate amount of sodium tetraborate decahydrate in deionized water and adjust the pH to 9.2 with 1 M NaOH or 1 M HCl if necessary. Filter the buffer through a 0.22 µm filter.
- Chiral Selector Solution: Prepare a 100 mM solution of Copper(II) sulfate and a 100 mM solution of L-Tartaric acid in deionized water.
- Background Electrolyte (BGE) for Chiral Purity: To prepare the chiral BGE, mix equal volumes of the 100 mM Copper(II) sulfate and 100 mM L-Tartaric acid solutions. Adjust the pH to 5.1 with 1 M NaOH.[4] This creates a Copper(II)-L-tartrate complex that will act as the chiral selector.[4] Filter the final BGE through a 0.22 µm filter.
- Standard Solution Preparation: Accurately weigh and dissolve (+)-Sodium malate reference standard in deionized water to a final concentration of 1 mg/mL.

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- Sample Solution Preparation: Accurately weigh and dissolve the (+)-Sodium malate sample in deionized water to a final concentration of 1 mg/mL.
- Spiked Sample Preparation (for validation): Prepare a 1 mg/mL solution of (+)-Sodium malate and spike it with a known concentration of D-(-)-malic acid (e.g., 0.5% w/w) to verify the separation and quantification of the enantiomeric impurity.

2. Capillary Electrophoresis System Setup and Run Conditions

Parameter	Achiral Purity Method	Chiral Purity Method
Capillary	Uncoated Fused-Silica, 50 µm i.d., 60 cm total length (51.5 cm effective)	Uncoated Fused-Silica, 50 µm i.d., 60 cm total length (51.5 cm effective)
Background Electrolyte	50 mM Sodium Tetraborate, pH 9.2	1 mM Copper(II) Sulfate, 1 mM L-Tartaric Acid, pH 5.1[4]
Voltage	+25 kV	-20 kV[4]
Temperature	25°C	30°C[4]
Injection	Hydrodynamic, 50 mbar for 5 s	Hydrodynamic, 50 mbar for 5 s
Detection	Direct UV, 214 nm	Direct UV, 280 nm[4]
Capillary Conditioning	1 M NaOH (5 min), 0.1 M NaOH (5 min), Water (2 min), BGE (5 min)	1 M NaOH (5 min), 0.1 M NaOH (5 min), Water (2 min), BGE (5 min)
Between-Run Rinse	BGE (2 min)	BGE (2 min)

3. Data Analysis

The purity of the (+)-Sodium malate sample is determined by calculating the percentage peak area of the main peak relative to the total area of all peaks in the electropherogram. The percentage of the D-(-)-malate enantiomer is calculated based on its peak area relative to the sum of the areas of both enantiomer peaks.

Purity (%) = (Area of (+)-Sodium malate Peak / Total Area of All Peaks) x 100

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D-(-)-malate (%) = (Area of D-(-)-malate Peak / (Area of D-(-)-malate Peak + Area of L-(+)-malate Peak)) x 100

Data Presentation

Table 1: System Suitability Test (SST) Parameters for Chiral Purity Method

Parameter	Acceptance Criteria	Observed Value
Resolution (Rs) between L-(+)- and D-(-)-malate	≥ 1.5	4.0[4]
Tailing Factor (Tf) for (+)-Sodium malate peak	0.8 - 1.5	1.1
Relative Standard Deviation (RSD) of Migration Time (n=6)	≤ 2.0%	0.8%
Relative Standard Deviation (RSD) of Peak Area (n=6)	≤ 5.0%	2.5%

Table 2: Representative Migration Times and Peak Areas for Chiral Purity Assessment

Analyte	Migration Time (min)	Peak Area (mAU*s)
D-(-)-malate	8.2	15.3
L-(+)-malate	9.5	3045.1

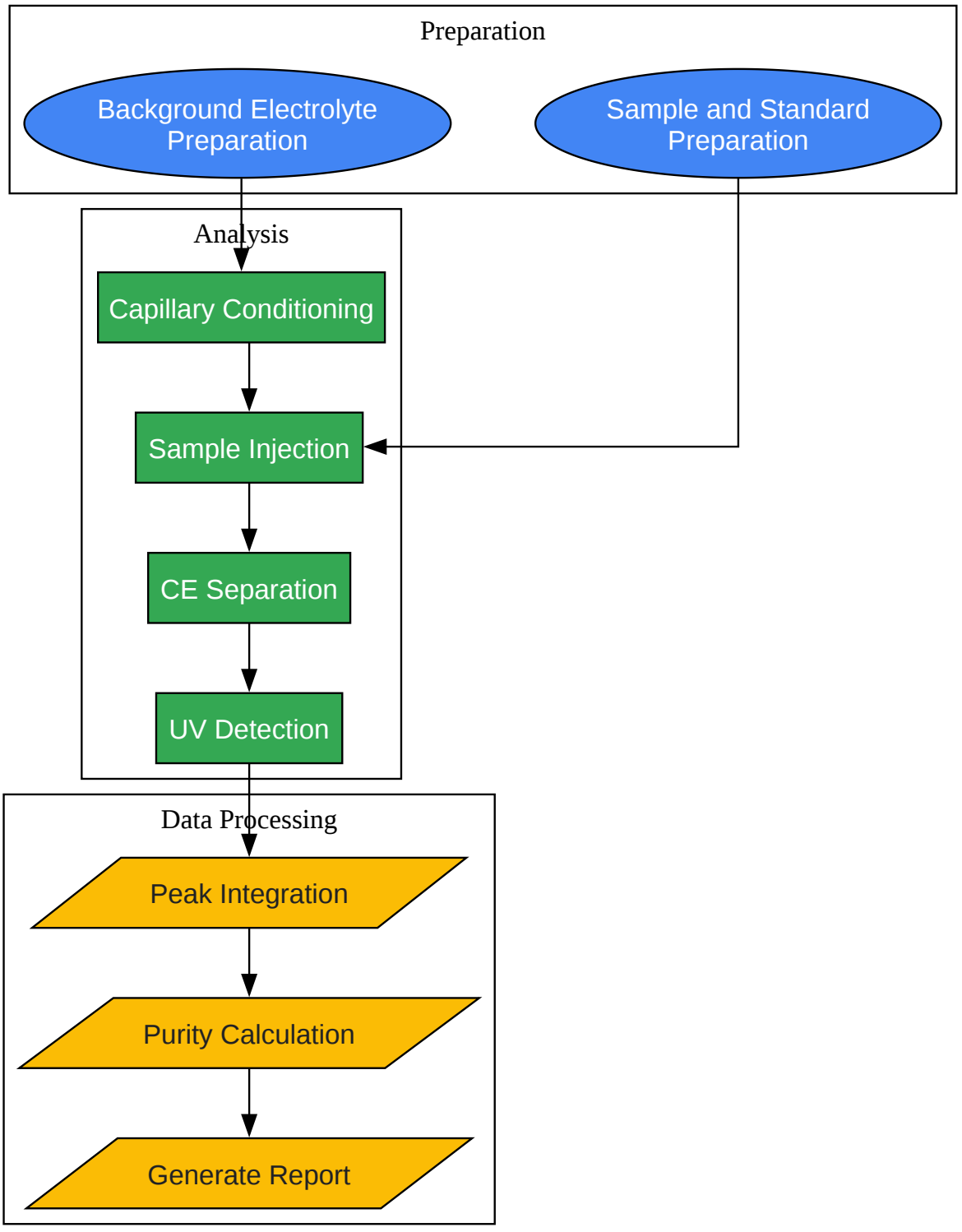
Table 3: Validation Summary of the Chiral CE Method

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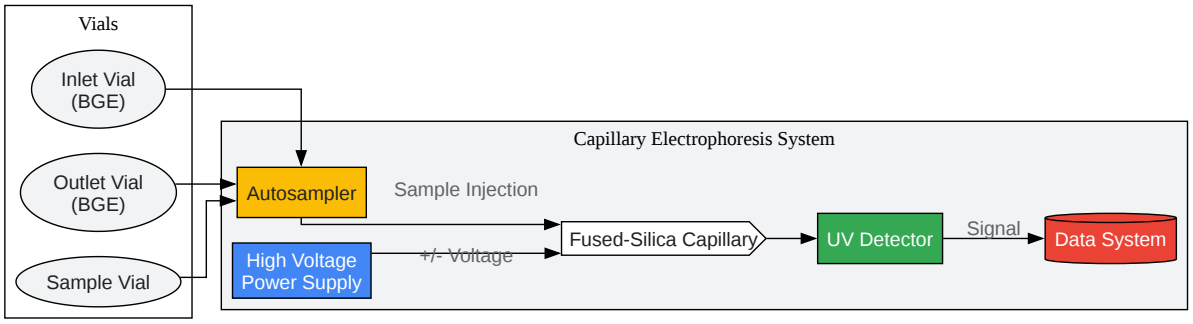
Parameter	Specification	Result
Linearity (r^2)	≥ 0.99	0.9995
Limit of Detection (LOD)	Report	0.05%
Limit of Quantification (LOQ)	≤ 0.15%	0.15%
Accuracy (% Recovery)	80 - 120%	98.5% - 101.2%
Precision (RSD%)	≤ 5%	3.2%

Mandatory Visualizations

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